

A Technical Guide to the Spectroscopic Characterization of 3-Fluoro-5-nitrophenol

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Compound of Interest

Compound Name: 3-Fluoro-5-nitrophenol

CAS No.: 2369-10-0

Cat. No.: B1296212

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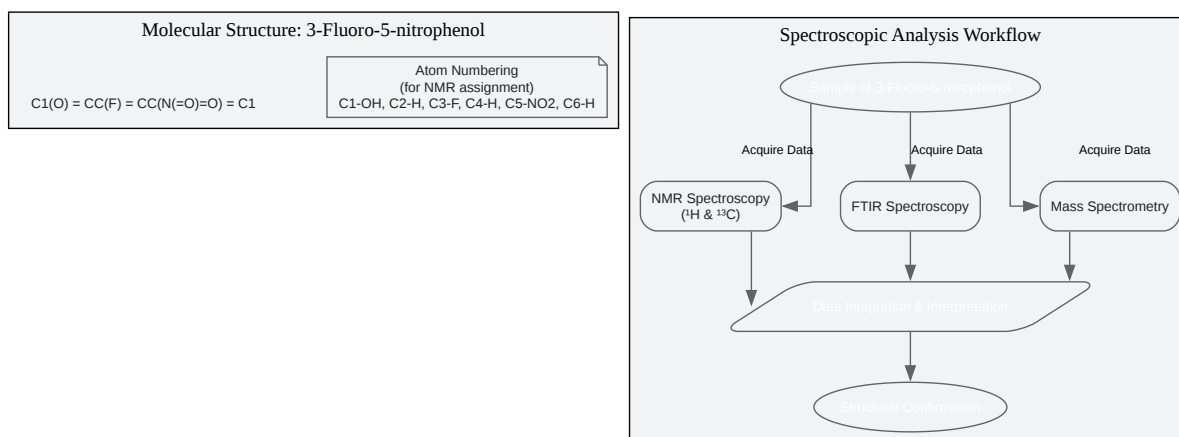
Introduction

3-Fluoro-5-nitrophenol is a substituted aromatic compound of significant interest in medicinal chemistry and materials science. Its unique electronic properties, arising from the interplay of a hydroxyl (-OH), a nitro (-NO₂), and a fluoro (-F) group on the benzene ring, make it a versatile building block. The meta-positioning of these functional groups creates a distinct substitution pattern that profoundly influences its chemical reactivity and physical properties. Accurate structural elucidation and purity assessment are paramount for its application in research and development. This guide provides an in-depth analysis of the core spectroscopic techniques used to characterize **3-Fluoro-5-nitrophenol**, offering both field-proven insights into data interpretation and validated protocols for data acquisition.

The molecular structure, with the Chemical Abstracts Service (CAS) number 2369-10-0, has a molecular formula of C₆H₄FNO₃ and a monoisotopic mass of approximately 157.02 Da.^[1] A thorough understanding of its spectroscopic signature is essential for researchers to confirm its identity and purity in complex reaction mixtures.

Molecular Structure and Spectroscopic Analysis Workflow

The first step in any spectroscopic analysis is to understand the molecule's structure and the expected influence of its functional groups on the resulting spectra. The workflow for a comprehensive characterization involves a multi-technique approach to unambiguously determine the structure.



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Caption: Molecular structure and analytical workflow for **3-Fluoro-5-nitrophenol**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By analyzing the chemical environment of ¹H and ¹³C nuclei, we can map

the molecular skeleton and the electronic effects of the substituents.

¹H NMR Spectroscopy: Predicted Data & Interpretation

The ¹H NMR spectrum of **3-Fluoro-5-nitrophenol** is expected to show three distinct signals in the aromatic region, corresponding to the three protons on the benzene ring. The chemical shifts (δ) are heavily influenced by the electron-withdrawing nature of the nitro and fluoro groups and the electron-donating character of the hydroxyl group.

Causality Behind Predicted Shifts:

- H-6: This proton is ortho to the electron-donating -OH group and meta to both the -F and -NO₂ groups. The ortho-donating effect will shield this proton relative to others.
- H-2: This proton is ortho to both the -OH and -F groups. The combined inductive withdrawal of these groups will deshield it significantly.
- H-4: This proton is ortho to the strongly electron-withdrawing -NO₂ group and the -F group, and para to the -OH group. This combination results in the most deshielded proton.[\[2\]](#)[\[3\]](#)

The fluorine atom will cause through-bond J-coupling with adjacent protons, leading to characteristic splitting patterns.

Table 1: Predicted ¹H NMR Spectroscopic Data (500 MHz, DMSO-d₆)

Proton	Predicted δ (ppm)	Multiplicity	Coupling Constant (J) in Hz
H-2	~7.20	ddd	J(H-F) $\approx$ 8.5 (ortho), J(H-H) $\approx$ 2.0 (meta), J(H-H) $\approx$ 2.0 (meta)
H-4	~7.85	ddd	J(H-F) $\approx$ 10.0 (ortho), J(H-H) $\approx$ 2.5 (meta), J(H-H) $\approx$ 2.0 (meta)
H-6	~6.95	t	J(H-H) $\approx$ 2.2 (meta)

| OH | >10.0 | br s | N/A |

Note: These are predicted values based on substituent effects in related compounds. Actual values may vary.^[4]^[5]

¹³C NMR Spectroscopy: Predicted Data & Interpretation

The ¹³C NMR spectrum will display six signals for the six aromatic carbons. The chemical shifts are dictated by the nature of the attached substituent.

Causality Behind Predicted Shifts:

- C1 (-OH): The carbon attached to the hydroxyl group will be significantly deshielded and appear at a lower field.
- C3 (-F): The carbon directly bonded to fluorine will show a large one-bond C-F coupling (¹JCF) and will be highly deshielded.
- C5 (-NO₂): The carbon bearing the nitro group will also be deshielded due to the group's electron-withdrawing nature.
- C2, C4, C6: These carbons will be influenced by their proximity to the substituents, with carbons ortho and para to the nitro group generally being deshielded.^[4]^[6]

Table 2: Predicted ¹³C NMR Spectroscopic Data (125 MHz, DMSO-d₆)

Carbon	Predicted δ (ppm)	Predicted ¹ JCF (Hz)
C1	~160.0	-
C2	~110.0	~20
C3	~165.0	~250
C4	~112.0	~25
C5	~149.0	~10

| C6 | ~105.0 | <5 |

Note: These are predicted values. The primary diagnostic feature for C3 is the very large one-bond C-F coupling constant.^[7]

Experimental Protocol: NMR Sample Preparation

A self-validating protocol ensures reproducibility and high-quality data.

- **Analyte Preparation:** Weigh approximately 10-20 mg of **3-Fluoro-5-nitrophenol**. The sample must be dry and free of particulate matter.^[8]
- **Solvent Selection:** Use a deuterated solvent appropriate for the compound's solubility. DMSO- d_6 is a common choice for phenols due to its ability to dissolve the sample and slow down the proton exchange of the -OH group.
- **Sample Dissolution:** Dissolve the sample in a clean, dry vial with approximately 0.6-0.7 mL of the deuterated solvent.^[8]
- **Transfer:** Using a Pasteur pipette with a cotton or glass wool plug to filter any particulates, transfer the solution into a clean, high-quality 5 mm NMR tube.^[9]
- **Standard:** While the residual solvent peak (e.g., DMSO- d_5 at ~2.50 ppm) can be used as a secondary reference, for precise measurements, an internal standard like tetramethylsilane (TMS) can be added, though it is often present in commercially available deuterated solvents.^{[10][11]}
- **Final Check:** Ensure the sample height in the tube is adequate for the spectrometer's probe (typically 4-5 cm) to allow for proper shimming.^[10]

Part 2: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and sensitive technique for identifying functional groups within a molecule. The spectrum of **3-Fluoro-5-nitrophenol** will be characterized by distinct absorption bands corresponding to its key functional moieties.

Interpretation of Key Spectral Features

- **O-H Stretch:** A broad and strong absorption band is expected between 3200-3600 cm^{-1} due to the stretching vibration of the phenolic hydroxyl group, which is typically involved in hydrogen bonding.
- **Aromatic C-H Stretch:** Signals appearing just above 3000 cm^{-1} are characteristic of C-H stretching in the aromatic ring.
- **N-O Asymmetric & Symmetric Stretches:** The nitro group will give rise to two very strong and sharp absorption bands. The asymmetric stretch typically appears between 1550-1475 cm^{-1} and the symmetric stretch between 1360-1290 cm^{-1} .^{[12][13]} These are highly diagnostic for nitroaromatic compounds.^[14]
- **C=C Aromatic Stretches:** Medium to weak absorptions in the 1450-1600 cm^{-1} region correspond to the carbon-carbon double bond stretching vibrations within the benzene ring.
- **C-F Stretch:** A strong absorption band between 1250-1000 cm^{-1} is characteristic of the C-F bond stretch.

Table 3: Predicted FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Intensity
3200-3600	O-H stretch (H-bonded)	Strong, Broad
3000-3100	Aromatic C-H stretch	Medium
1500-1550	N-O asymmetric stretch	Very Strong
1450-1600	Aromatic C=C stretch	Medium-Weak
1330-1370	N-O symmetric stretch	Very Strong
1150-1250	C-F stretch	Strong

| 1000-1100 | C-O stretch | Strong |

Experimental Protocol: KBr Pellet Method for Solids

This classic transmission method provides high-quality spectra for solid samples.

- **Sample Grinding:** In an agate mortar and pestle, grind 1-2 mg of **3-Fluoro-5-nitrophenol** to a very fine powder to reduce light scattering.
- **KBr Mixture:** Add approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) powder to the mortar and mix thoroughly with the sample.[\[15\]](#)
- **Pellet Pressing:** Transfer the mixture to a pellet die. Place the die in a hydraulic press and apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent pellet.[\[16\]](#)
- **Background Spectrum:** Run a background spectrum using an empty sample compartment to account for atmospheric H₂O and CO₂.
- **Sample Analysis:** Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.

Alternative Protocol: Attenuated Total Reflectance (ATR) ATR is a modern, rapid alternative requiring minimal sample preparation.[\[17\]](#)

- **Crystal Cleaning:** Clean the ATR crystal (typically diamond or zinc selenide) with a suitable solvent (e.g., isopropanol) and allow it to dry.
- **Background Scan:** Record a background spectrum with the clean, empty crystal.
- **Sample Application:** Place a small amount of the solid **3-Fluoro-5-nitrophenol** powder directly onto the crystal surface.
- **Pressure Application:** Use the instrument's pressure clamp to ensure firm contact between the sample and the crystal.
- **Data Acquisition:** Collect the sample spectrum.[\[18\]](#)

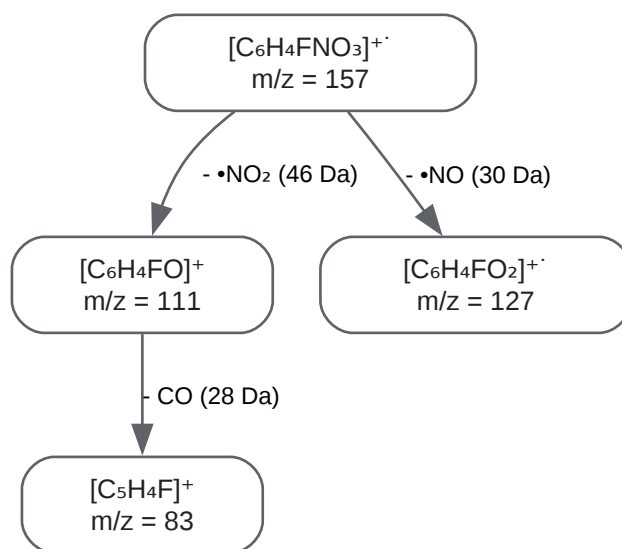
Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, confirming the molecular weight and offering clues to its structure.

Interpretation of Mass Spectrum

Using a hard ionization technique like Electron Ionization (EI), the mass spectrum is expected to show a distinct molecular ion ($M^{+\cdot}$) peak and a series of fragment ions.[19][20][21]

- Molecular Ion ($M^{+\cdot}$): The molecular ion peak should be observed at an m/z corresponding to the molecular weight of the compound (~157 Da). Aromatic compounds often show a prominent molecular ion peak due to the stability of the ring system.[22][23]
- Key Fragmentation Pathways: Nitroaromatic compounds undergo characteristic fragmentation patterns.[24][25]
 - Loss of NO_2 : A peak at $M-46$ (m/z 111) corresponding to the loss of a nitro radical ($\cdot\text{NO}_2$) is highly characteristic.
 - Loss of NO : A peak at $M-30$ (m/z 127) from the loss of nitric oxide ($\cdot\text{NO}$) is also common, often following rearrangement.
 - Loss of CO : Subsequent fragmentation of the resulting ions can involve the loss of carbon monoxide (CO , 28 Da).



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Caption: Predicted major fragmentation pathways for **3-Fluoro-5-nitrophenol** in EI-MS.

Table 4: Predicted Mass Spectrometry Data (EI)

m/z	Proposed Fragment	Notes
157	$[\text{C}_6\text{H}_4\text{FNO}_3]^+$	Molecular Ion ($\text{M}^{+\cdot}$)
127	$[\text{M} - \text{NO}]^{+\cdot}$	Loss of nitric oxide
111	$[\text{M} - \text{NO}_2]^+$	Loss of nitro group

| 83 | $[\text{C}_5\text{H}_4\text{F}]^+$ | Loss of NO_2 and CO |

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

EI is a standard method for volatile and semi-volatile organic compounds.[\[26\]](#)

- **Sample Introduction:** Introduce a small amount of the sample (typically in a volatile solvent if using a GC-MS, or via a direct insertion probe for pure solids) into the instrument's vacuum system. The sample is vaporized by heating.[\[19\]](#)
- **Ionization:** The gaseous molecules pass through a chamber where they are bombarded by a beam of high-energy electrons (typically 70 eV). This collision ejects an electron from the molecule, creating a positively charged radical ion ($\text{M}^{+\cdot}$).[\[27\]](#)
- **Fragmentation:** The excess energy imparted during ionization causes the molecular ion to fragment into smaller, characteristic ions.
- **Mass Analysis:** The resulting ions (molecular and fragment) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight) where they are separated based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion, generating the mass spectrum.

Conclusion

The combination of NMR, FTIR, and Mass Spectrometry provides a comprehensive and unambiguous characterization of **3-Fluoro-5-nitrophenol**. ^1H and ^{13}C NMR confirm the carbon-

hydrogen framework and the specific substitution pattern. FTIR spectroscopy validates the presence of the key hydroxyl, nitro, and fluoro functional groups. Finally, mass spectrometry confirms the molecular weight and provides structural corroboration through predictable fragmentation patterns. The application of these validated protocols ensures the generation of high-fidelity data, which is critical for the confident use of this compound in any research or development setting.

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